

"2-(Benzoyloxy)-2-methylpropanoic acid" CAS number 58570-00-6

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Compound of Interest

Compound Name: 2-(Benzoyloxy)-2-methylpropanoic acid

Cat. No.: B1590656

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An In-depth Technical Guide to **2-(Benzoyloxy)-2-methylpropanoic acid** (CAS Number: 58570-00-6)

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2-(Benzoyloxy)-2-methylpropanoic acid**, a specialized organic compound with significant potential in synthetic chemistry and drug development. It is intended for researchers, scientists, and professionals in the pharmaceutical and chemical industries.

Introduction and Core Concepts

2-(Benzoyloxy)-2-methylpropanoic acid, with the CAS number 58570-00-6, is a carboxylic acid derivative featuring a benzoyloxy group attached to a quaternary carbon.^{[1][2]} This structural arrangement imparts specific chemical properties that make it a valuable intermediate in organic synthesis. The molecule's architecture, combining a stable ester linkage with a reactive carboxylic acid, allows for its use as a building block in the creation of more complex molecules, including potential therapeutic agents.

While not as widely documented as some commodity chemicals, its structural motifs are present in various pharmacologically active compounds, suggesting its utility in medicinal chemistry for the development of novel drugs.^{[3][4]} This guide will delve into its chemical and

physical properties, plausible synthetic routes, potential applications, and the analytical methodologies required for its characterization.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **2-(Benzoyloxy)-2-methylpropanoic acid** is fundamental for its handling, application, and analysis.

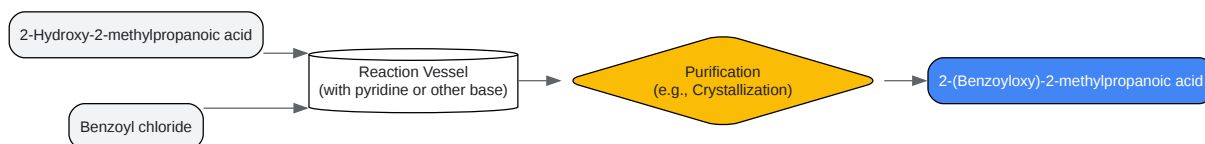
Property	Value	Source
Molecular Formula	C ₁₁ H ₁₂ O ₄	[1]
Molecular Weight	208.21 g/mol	[1][5]
CAS Number	58570-00-6	[1][2][5][6]
Physical Form	Solid; White to yellow powder or crystals	
Purity	Typically ≥97%	
Storage Temperature	Room temperature	[5]
IUPAC Name	2-(benzoyloxy)-2-methylpropanoic acid	[1]
InChI Key	XGWKCHAQEYLCBD-UHFFFAOYSA-N	[1]

Synthesis and Mechanistic Considerations

While specific, detailed industrial synthesis protocols for **2-(Benzoyloxy)-2-methylpropanoic acid** are not extensively published in peer-reviewed literature, a plausible and efficient synthetic pathway can be designed based on established organic chemistry principles. The following proposed synthesis is based on the known reactivity of related compounds.[3][7]

Proposed Synthetic Workflow

A logical approach to the synthesis of **2-(Benzoyloxy)-2-methylpropanoic acid** involves the benzylation of 2-hydroxy-2-methylpropanoic acid.



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Caption: Proposed synthetic workflow for **2-(Benzoyloxy)-2-methylpropanoic acid**.

Detailed Experimental Protocol

- **Reaction Setup:** In a well-ventilated fume hood, a solution of 2-hydroxy-2-methylpropanoic acid in a suitable aprotic solvent (e.g., dichloromethane or tetrahydrofuran) is prepared in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel. The flask is cooled in an ice bath.
- **Addition of Base:** A slight molar excess of a non-nucleophilic base, such as pyridine or triethylamine, is added to the solution to act as a scavenger for the hydrochloric acid byproduct.
- **Benzoylation:** Benzoyl chloride is added dropwise to the cooled solution with vigorous stirring. The reaction is typically exothermic, and the temperature should be maintained below 10°C during the addition.
- **Reaction Monitoring:** The reaction progress is monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- **Workup:** Upon completion, the reaction mixture is quenched with water. The organic layer is separated, washed sequentially with dilute hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- **Isolation and Purification:** The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product. Purification is achieved by recrystallization from a suitable solvent system, such as ethyl acetate/heptane, to afford **2-(Benzoyloxy)-2-methylpropanoic acid** as a solid.

Applications in Research and Development

The bifunctional nature of **2-(Benzoyloxy)-2-methylpropanoic acid** makes it a versatile intermediate in the synthesis of various target molecules.

Precursor for Active Pharmaceutical Ingredients (APIs)

The 2-methylpropanoic acid moiety is a key structural feature in several fibrate drugs, which are a class of amphipathic carboxylic acids used to lower blood lipid levels.[3] While this specific compound is not a fibrate itself, it can serve as a precursor to synthesize novel fibrate analogues.

Derivatives of salicylic acid are well-known for their anti-inflammatory properties.[8] Recent research has explored novel salicylic acid derivatives as potential alternatives to aspirin with improved safety profiles.[8][9] The benzoyloxy group in **2-(Benzoyloxy)-2-methylpropanoic acid** is structurally related to the acetylsalicylic acid (aspirin) structure, suggesting its potential as a scaffold in the design of new anti-inflammatory agents.[4]

Building Block in Organic Synthesis

The carboxylic acid group of **2-(Benzoyloxy)-2-methylpropanoic acid** can be readily converted into other functional groups, such as esters, amides, and acid chlorides. This allows for its incorporation into a wide range of larger molecules. The benzoyloxy group can also be hydrolyzed to reveal a hydroxyl group, providing another point for chemical modification.

Analytical Characterization

To ensure the identity and purity of **2-(Benzoyloxy)-2-methylpropanoic acid**, a combination of analytical techniques should be employed.

Chromatographic Methods

- **High-Performance Liquid Chromatography (HPLC):** HPLC is a standard method for assessing the purity of **2-(Benzoyloxy)-2-methylpropanoic acid**. A reversed-phase C18 column with a mobile phase consisting of a mixture of acetonitrile and water (with a small amount of acid, such as phosphoric acid, to suppress ionization) is typically effective.[10][11] Detection is commonly performed using a UV detector at a wavelength where the benzoyl chromophore absorbs, typically around 230-272 nm.[10]

- Gas Chromatography-Mass Spectrometry (GC-MS): For GC-MS analysis, derivatization of the carboxylic acid group to a more volatile ester (e.g., a methyl ester) is often necessary.^[12] This technique provides information on both the retention time and the mass-to-charge ratio of the compound, aiding in its identification.

Spectroscopic Methods

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are essential for confirming the structure of the molecule. The ^1H NMR spectrum would be expected to show signals for the aromatic protons of the benzoyl group, as well as singlets for the two methyl groups. The ^{13}C NMR spectrum would provide characteristic signals for the carbonyl carbons of the ester and carboxylic acid, the quaternary carbon, and the aromatic carbons.
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the characteristic functional groups present in the molecule. Key vibrational bands would be expected for the O-H stretch of the carboxylic acid, the C=O stretches of the ester and carboxylic acid, and the C-O stretches.

Safety and Handling

Based on available safety data for **2-(Benzoyloxy)-2-methylpropanoic acid** and related compounds, appropriate safety precautions should be observed.

Hazard Identification

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Signal Word: Warning
- Pictograms: GHS07 (Exclamation mark)

Recommended Handling Procedures

- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye protection.^[13]

- Engineering Controls: Use only outdoors or in a well-ventilated area.[13]
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink or smoke when using this product.[13]

First Aid Measures

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[13]
- If on skin: Wash with plenty of soap and water.[13]
- If swallowed: Call a doctor if you feel unwell. Rinse mouth.[13]

Conclusion

2-(Benzoyloxy)-2-methylpropanoic acid is a valuable chemical intermediate with significant potential in the fields of organic synthesis and medicinal chemistry. Its unique structure allows for its use as a versatile building block in the creation of complex molecules, including novel therapeutic agents. A thorough understanding of its synthesis, properties, and analytical characterization is crucial for its effective application in research and development. Adherence to proper safety and handling procedures is essential when working with this compound.

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